

# A Comprehensive Technical Review on the Biological Activities of Angoroside C

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## Compound of Interest

Compound Name: Angoroside C

Cat. No.: B190585

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## Introduction

**Angoroside C** is a naturally occurring phenylpropanoid glycoside that has garnered significant scientific interest for its diverse and potent biological activities. It is primarily isolated from the roots of plants such as *Scrophularia ningpoensis*, *Cynanchum auriculatum*, and *Scrophularia scorodonia*. Structurally, it belongs to a class of compounds known for their therapeutic potential. This technical guide provides a comprehensive review of the current literature on **Angoroside C**, focusing on its biological activities, molecular mechanisms, and pharmacological profile. All quantitative data are summarized for comparative analysis, and detailed experimental protocols for key studies are provided.

## Core Biological Activities

Research has identified several key biological activities of **Angoroside C**, positioning it as a promising candidate for further therapeutic development. These activities primarily include anti-inflammatory, antioxidant, cardioprotective, and metabolic regulatory effects.

- **Anti-inflammatory and Antioxidant Activity:** **Angoroside C** demonstrates potent anti-inflammatory and antioxidant properties. It effectively scavenges reactive oxygen species (ROS), which are key mediators of cellular damage and inflammation.[1] This ROS-dependent anti-inflammatory action is a cornerstone of its therapeutic potential.[1]

- **Metabolic Regulation:** A significant finding is the role of **Angoroside C** as a potent activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis. [1] This mechanism suggests its utility in managing metabolic syndrome.[1]
- **Cardioprotective Effects:** **Angoroside C** has been shown to have beneficial effects against ventricular remodeling.[2] It is also reported to reduce pulmonary edema and blood pressure, indicating a broader role in cardiovascular health.[2][3]
- **Other Activities:** Additional reported activities include hepatoprotection, anti-nephritis properties, and inhibition of platelet aggregation.[3]

## Quantitative Pharmacological Data

To facilitate comparative analysis, the following tables summarize the key quantitative data reported for **Angoroside C**.

Table 1: In Vitro Biological Activity of **Angoroside C**

Parameter	Assay Description	Value (IC <sub>50</sub> )	Source
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| Anti-inflammatory Activity | Inhibition of fMLF-promoted total Reactive Oxygen Species (ROS) generation in human neutrophils. | 0.34 µM |[1] |

Table 2: Pharmacokinetic Parameters of **Angoroside C** in Rats

Parameter	Intravenous (IV) Administration (5 mg/kg)	Intragastric (Oral) Administration (100 mg/kg)	Source
T <sub>max</sub> (Time to max concentration)	N/A	15 minutes	[2][3]
t <sub>1/2</sub> (Elimination half-life)	N/A	1.26 hours	[2][3]

| Oral Bioavailability | N/A | ~2.1% |[2][3] |

Table 3: Tissue Distribution of **Angoroside C** in Rats (15 minutes post-oral administration)

Organ	Distribution Characteristic	Source
Lung	Highest concentration detected	[2][3]
Liver, Heart, Spleen, Kidney, Brain	Extensive distribution observed	[2][3]

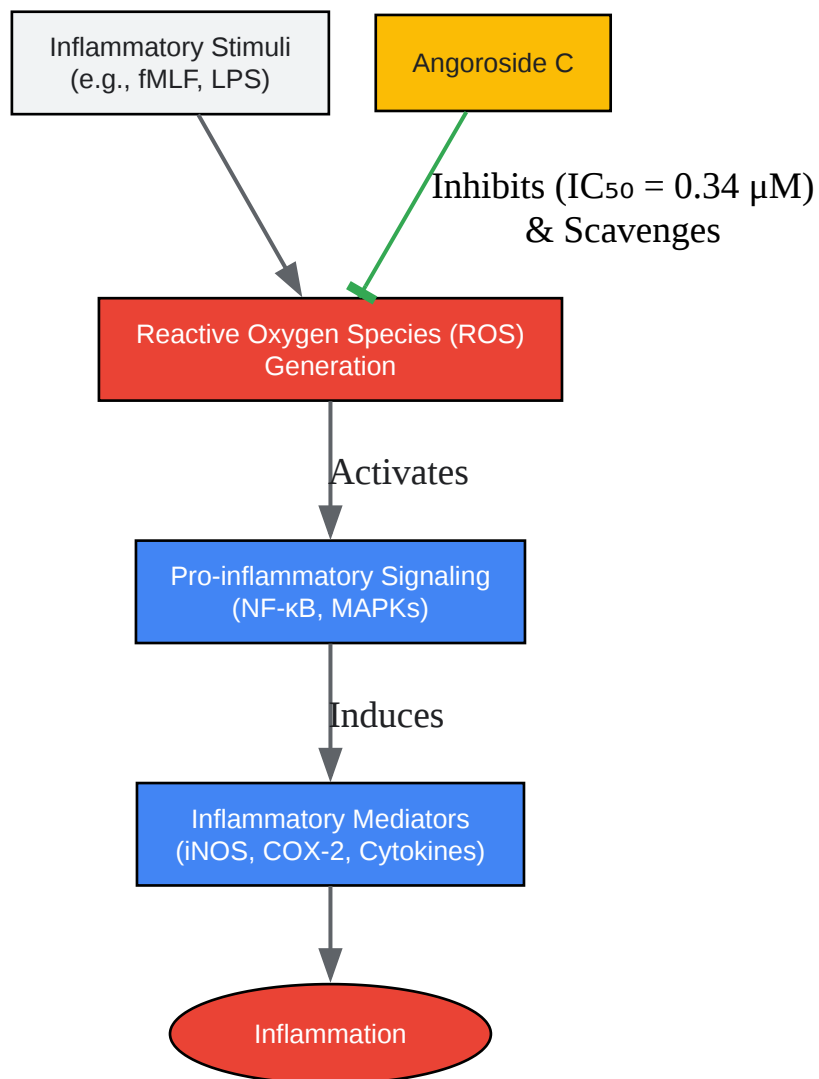
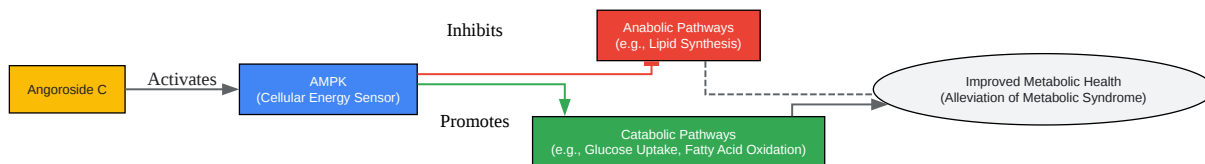
| Metabolism | Converted to active metabolite, ferulic acid, in vivo.[2][3] | N/A |

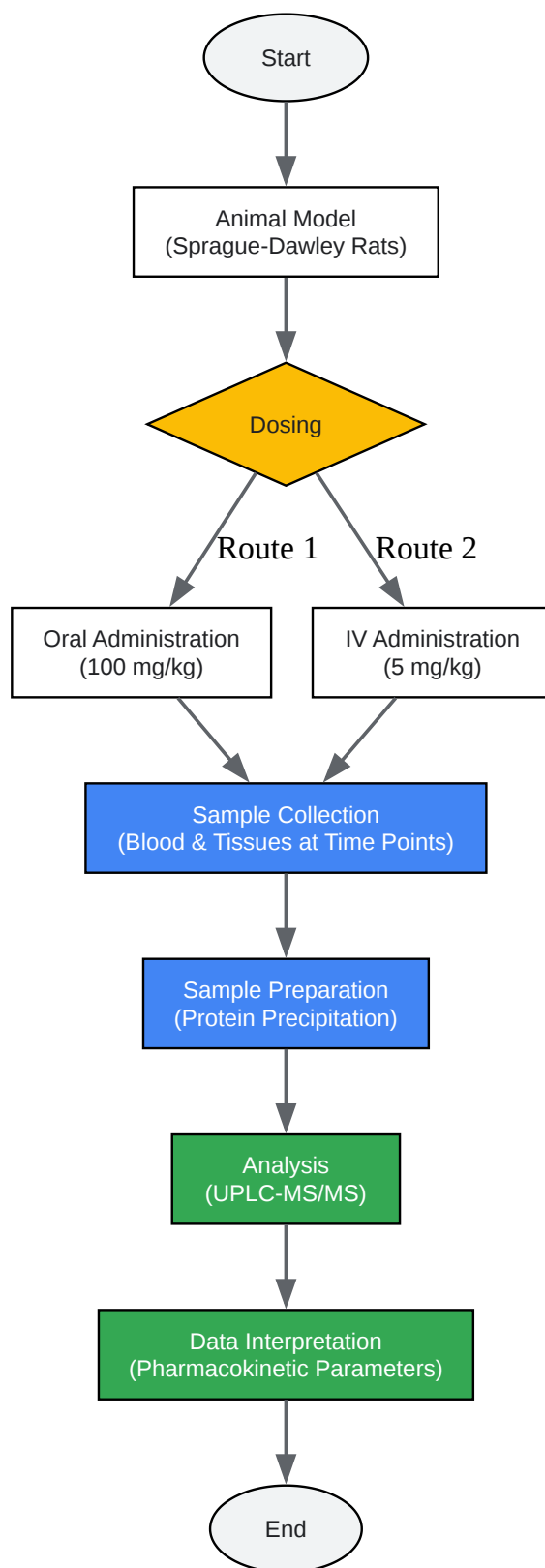
## Molecular Mechanisms of Action

The biological activities of **Angoroside C** are underpinned by its interaction with key cellular signaling pathways.

### Activation of AMPK Pathway

**Angoroside C** is a potent activator of AMP-activated protein kinase (AMPK).[1] AMPK acts as a master sensor of cellular energy status.[4][5] Its activation by **Angoroside C** initiates a cascade of events aimed at restoring metabolic balance, including enhancing glucose uptake and inhibiting lipid synthesis. This mechanism is central to its potential for treating metabolic syndrome.[4][6]





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